

# Personal protective equipment for handling 4-Methoxyphenylboronic acid

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## Compound of Interest

Compound Name: 4-Methoxyphenylboronic acid

Cat. No.: B118843

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## Essential Safety and Handling Guide for 4-Methoxyphenylboronic Acid

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Methoxyphenylboronic acid**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **4-Methoxyphenylboronic acid**
- CAS Number: 5720-07-0[1]
- Molecular Formula:  $C_7H_9BO_3$ [2]

## Hazard Identification and Classification

**4-Methoxyphenylboronic acid** is classified as a hazardous substance. All personnel should be fully aware of its potential risks before handling.

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation[1] [3]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[1][3]

Signal Word: Warning[1]

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to minimize exposure and ensure laboratory safety. The following table summarizes the required PPE for handling **4-Methoxyphenylboronic acid**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) approved standards.[1] A face shield may be required for splash hazards.	Protects eyes from dust particles and potential splashes.[4]
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [1][4] Gloves must be inspected before use and changed immediately upon contamination.	Prevents skin contact with the chemical. Proper glove removal technique is essential to avoid contamination.[1]
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe, closed-heel shoes are mandatory.[4]	Protects skin from accidental spills.
Respiratory Protection	Required when dusts are generated. Use a NIOSH/MSHA approved respirator (e.g., N95 dust mask for nuisance exposures, or higher-level protection like OV/AG/P99 cartridges for higher concentrations).[1]	Prevents inhalation of the powdered compound, which can cause respiratory irritation. [3][5] Engineering controls like fume hoods should be the primary means of exposure reduction.

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **4-Methoxyphenylboronic acid**.

### 1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[4]

- The designated work area, preferably a chemical fume hood, should be clean, uncluttered, and have proper ventilation.[6]
- Verify that all necessary PPE is available and in good condition.

## 2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before entering the handling area.

## 3. Handling:

- Handle the chemical exclusively within a well-ventilated fume hood to minimize inhalation exposure.[6]
- Use appropriate tools (e.g., spatula, weighing paper) for transferring the solid material. Avoid creating dust.[1]
- Keep the container tightly closed when not in use to prevent contamination and exposure.[6]

## 4. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1]
- Clean the work area to remove any residual chemical.
- Properly remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste.[1]

# Emergency and First Aid Procedures

Immediate and appropriate response to an exposure is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[1][3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Seek immediate medical attention.[1][3]

## Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and ensure regulatory compliance.

Spill Response:

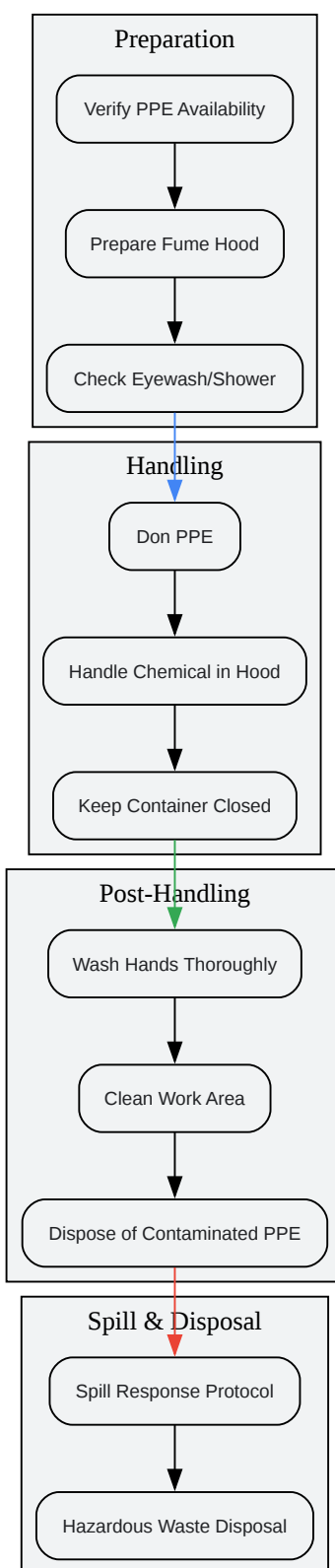
- Evacuate the immediate area and restrict access.
- Avoid breathing dust.
- Wear appropriate PPE as detailed above.
- Contain the spill. Sweep up the solid material without creating dust and place it in a suitable, labeled, and closed container for disposal.[3]

- Clean the spill area thoroughly.

#### Waste Disposal:

- Waste Chemical: Dispose of excess or unwanted **4-Methoxyphenylboronic acid** as hazardous waste. Do not let the product enter drains.[\[1\]](#)
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The cleaned container can then be disposed of according to local, state, and federal regulations.[\[7\]](#)

## Workflow for Safe Handling of 4-Methoxyphenylboronic Acid



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Caption: Workflow for the safe handling of **4-Methoxyphenylboronic acid**.

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